

A Comparative Analysis of Lightfastness and Wash Fastness in Acid Dyes

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Compound of Interest

Compound Name: C.I. Acid Brown 75

Cat. No.: B1632024

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For researchers, scientists, and professionals in drug development, the selection of appropriate dyes with reliable fastness properties is critical for ensuring the stability and longevity of colored materials used in various applications. Acid dyes, a prominent class of colorants for protein and polyamide fibers such as wool, silk, and nylon, exhibit a wide spectrum of performance in terms of their resistance to fading from light and washing. This guide provides an objective comparison of the lightfastness and wash fastness of different acid dyes, supported by experimental data and standardized testing protocols.

Comparative Fastness Data of Acid Dyes

The fastness properties of acid dyes are significantly influenced by their chemical structure, the substrate being dyed, and the dyeing process itself. The following tables summarize the lightfastness and wash fastness ratings for representative acid dyes on different textile fibers.

Lightfastness Ratings

Lightfastness is evaluated on a Blue Wool Scale, in accordance with ISO 105-B02 and AATCC Test Method 16, where the rating ranges from 1 (very poor) to 8 (excellent).

Acid Dye Type	C.I. Name	Textile	Lightfastness Rating (Blue Wool Scale)
Azo	Acid Red 88	Wool	3-4
Azo	Acid Red 88	Nylon	3
Azo	Acid Red 88	Silk	3-4
Azo	Acid Yellow 36	Wool	4
Azo	Acid Yellow 36	Nylon	3-4
Azo	Acid Blue 113	Wool	4-5
Azo	Acid Blue 113	Nylon	4
Anthraquinone	Acid Blue 80	Wool	6-7
Anthraquinone	Acid Blue 80	Nylon	6
Anthraquinone	Acid Blue 80	Silk	6-7
Pre-metallized	Acid Black 52	Wool	7
Pre-metallized	Acid Black 52	Nylon	6-7
Triphenylmethane	Acid Blue 9		

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